

Application Notes and Protocols for SCR130 in DNA Damage Response Studies

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Compound of Interest

Compound Name: **SCR130**

Cat. No.: **B10824893**

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Introduction

SCR130 is a potent and specific small molecule inhibitor of DNA Ligase IV, a critical enzyme in the Non-Homologous End Joining (NHEJ) pathway. The NHEJ pathway is the primary mechanism for repairing DNA double-strand breaks (DSBs) in mammalian cells. By inhibiting this pathway, **SCR130** leads to an accumulation of DSBs, ultimately triggering programmed cell death (apoptosis). This makes **SCR130** a valuable tool for studying the DNA Damage Response (DDR) and a potential candidate for cancer therapeutics, particularly in combination with radiation or other DNA-damaging agents.^{[1][2]} These application notes provide detailed protocols for utilizing **SCR130** in key cellular assays to investigate the DNA damage response.

Mechanism of Action

SCR130 is a derivative of SCR7 and exhibits significantly higher efficacy in inducing cytotoxicity in cancer cell lines.^{[2][3]} It specifically targets and inhibits DNA Ligase IV, showing minimal to no effect on DNA Ligase I and III.^[1] This specificity allows for targeted investigation of the NHEJ pathway. Inhibition of DNA Ligase IV by **SCR130** prevents the final ligation step in NHEJ, leading to an accumulation of unrepaired DSBs. This accumulation of DNA damage activates downstream signaling cascades, including the phosphorylation of ATM and p53, and ultimately induces apoptosis through both intrinsic and extrinsic pathways.

Quantitative Data Summary

The following tables summarize the quantitative effects of **SCR130** on various cancer cell lines.

Table 1: Cytotoxicity of **SCR130** in Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μ M) after 48h
Nalm6	B-cell Precursor Leukemia	2.2
HeLa	Cervical Cancer	5.9
CEM	T-cell Acute Lymphoblastic Leukemia	6.5
N114		11
Reh	B-cell Precursor Leukemia	14.1

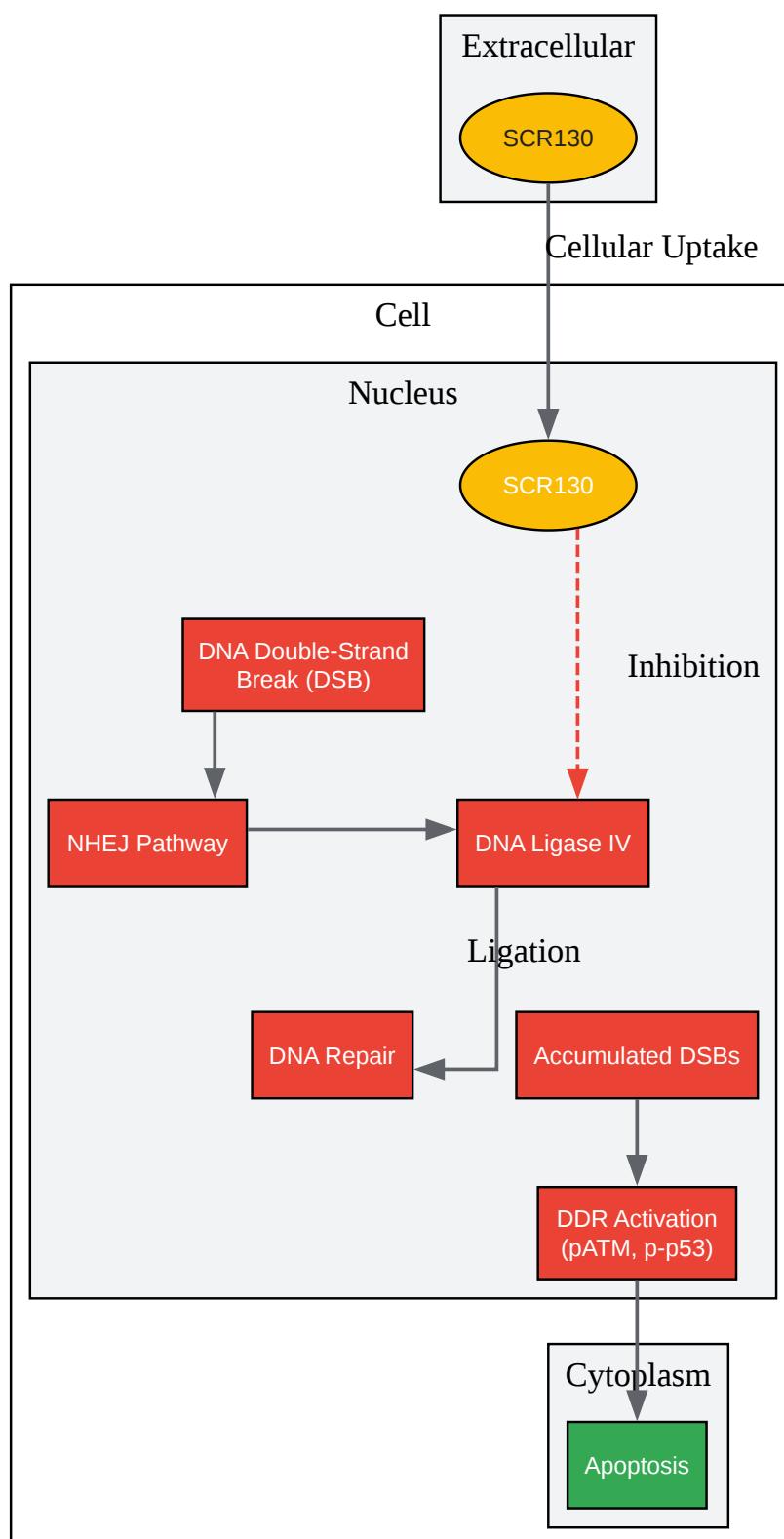
Table 2: Apoptosis Induction by **SCR130** in Reh Cells

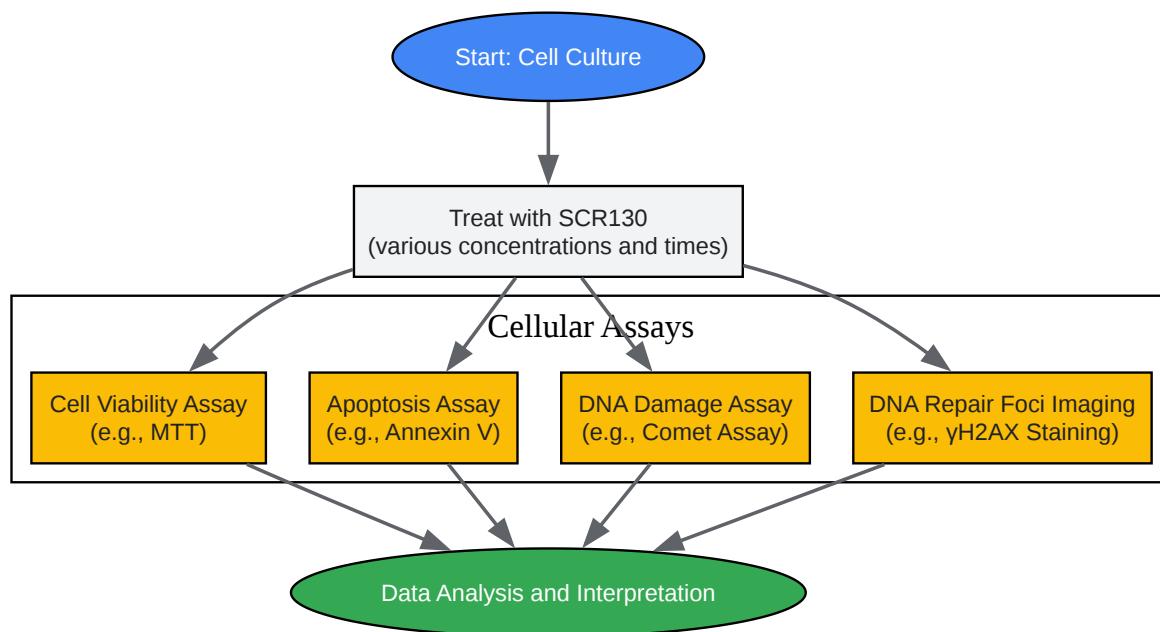
SCR130 Concentration (μ M)	Treatment Time (h)	Percentage of Apoptotic Cells (Early + Late)
7	48	Concentration-dependent increase
14	48	Concentration-dependent increase
21	48	Concentration-dependent increase

Note: Specific percentages were not provided in the source material, but a clear dose-dependent increase was reported.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **SCR130** and a general workflow for its application in DDR studies.





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